

literature review of ferrous tartrate research

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Compound of Interest

Compound Name: *Ferrous tartrate*

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An In-depth Technical Guide to **Ferrous Tartrate** Research

Introduction

Ferrous tartrate, the iron(II) salt of tartaric acid with the chemical formula $C_4H_4FeO_6$, is a compound of significant interest across various scientific disciplines.^{[1][2][3]} Historically, it was used as a medicinal tonic and to treat anemia.^[3] Modern research has expanded its applications, driven by its unique chemical properties, including its role as a bioavailable source of iron, its catalytic activity, and its function in the formation of nanomaterials.^{[1][4]} This guide provides a comprehensive overview of the synthesis, characterization, and key applications of **ferrous tartrate**, tailored for researchers, scientists, and professionals in drug development.

Synthesis and Characterization

The synthesis of **ferrous tartrate** can be achieved through several methods, depending on the desired form, such as single crystals or nanoparticles.

- **Direct Reaction:** The most straightforward method involves the direct reaction of an iron(II) salt, like ferrous sulfate ($FeSO_4$) or ferrous chloride ($FeCl_2$), with tartaric acid ($C_4H_6O_6$) in an aqueous solution under controlled pH conditions.^{[1][5]}
- **Gel Growth Technique:** This method is employed to grow high-quality single crystals. It typically involves the slow diffusion of a ferrous salt solution into a silica gel containing tartaric acid.^{[5][6]} This technique allows for the formation of well-defined crystals, including doped varieties such as copper-doped iron tartrate.^[5]

- **Wet Chemical Synthesis for Nanoparticles:** To produce **ferrous tartrate** nanoparticles, a wet chemical technique is often used. This process involves reacting iron(II) sulfate and tartaric acid in the presence of sodium metasilicate, which facilitates the reaction, and a surfactant like Triton X-100 to control particle size and prevent agglomeration.[\[4\]](#)[\[7\]](#)

Following synthesis, comprehensive characterization is performed to determine the material's structural, morphological, and physicochemical properties. Standard techniques include:

- **X-ray Diffraction (XRD):** Used to identify the crystal structure and determine the average crystallite size using Scherrer's formula.[\[4\]](#)[\[6\]](#)
- **Transmission Electron Microscopy (TEM):** Provides direct visualization of the nanoparticles to assess their morphology and size distribution.[\[4\]](#)
- **Fourier-Transform Infrared Spectroscopy (FTIR):** Identifies the functional groups and confirms the formation of the tartrate salt.[\[4\]](#)[\[5\]](#)
- **Thermal Analysis (TGA/DSC):** Determines the thermal stability, decomposition stages, and the presence of water of hydration.[\[4\]](#)[\[6\]](#)
- **Energy-Dispersive X-ray Analysis (EDAX):** Confirms the elemental composition of the synthesized material.[\[5\]](#)[\[6\]](#)

Quantitative Data Presentation

Data extracted from various research studies on **ferrous tartrate** are summarized below for comparative analysis.

Table 1: Crystallographic and Nanoparticle Data

Parameter	Value	Reference
Crystal System	Orthorhombic	[4][6]
Space Group	P2 ₁ 2 ₁ 2 ₁	[6]
Lattice Parameters (Nanoparticles)	a = 8.76 Å, b = 10.98 Å, c = 8.20 Å	[4]
Average Crystallite Size (Nanoparticles)	35.28 nm	[4][7]
Nanoparticle Morphology	Nearly Spherical	[4][7]
Nanoparticle Size (from TEM)	30 - 50 nm	[4][7]

Table 2: Thermal Analysis Data for **Ferrous Tartrate**

Temperature Range	Weight Loss (%)	Observation	Reference
Room Temp - 100 °C	-	Nanoparticles are stable	[4][7]
~80 °C	~12.65%	Loss of water molecules (becomes anhydrous)	[4]
~361 °C	~50.38%	Decomposition to metastable iron carbonate	[4]
300 - 1060 K	-	General range for thermal decomposition	[6]

Experimental Protocols

Detailed methodologies for the key synthesis experiments are outlined below.

Protocol 1: Wet Chemical Synthesis of Ferrous Tartrate Nanoparticles

This protocol is based on the method described by Lathiya et al. (2018).[\[4\]](#)[\[7\]](#)

- **Preparation of Solutions:** Prepare aqueous solutions of iron(II) sulfate (FeSO_4), tartaric acid ($\text{C}_4\text{H}_6\text{O}_6$), and sodium metasilicate (Na_2SiO_3). Prepare a separate solution of Triton X-100 surfactant.
- **Reaction Mixture:** Mix the iron(II) sulfate and tartaric acid solutions. The presence of sodium metasilicate facilitates the formation of iron tartrate.
- **Addition of Surfactant:** Add the Triton X-100 solution to the reaction mixture to act as a capping agent, controlling the size and preventing the agglomeration of nanoparticles.
- **Precipitation:** The reaction $\text{FeSO}_4 + \text{C}_4\text{H}_6\text{O}_6 \rightarrow \text{FeC}_4\text{H}_4\text{O}_6 + \text{H}_2\text{SO}_4$ proceeds, resulting in the precipitation of **ferrous tartrate** nanoparticles.[\[4\]](#)[\[5\]](#)
- **Washing and Collection:** The resulting precipitate is collected, washed multiple times with deionized water and ethanol to remove impurities, and then dried under a vacuum.
- **Characterization:** The dried powder is then characterized using XRD, TEM, FTIR, and thermal analysis to confirm its properties.

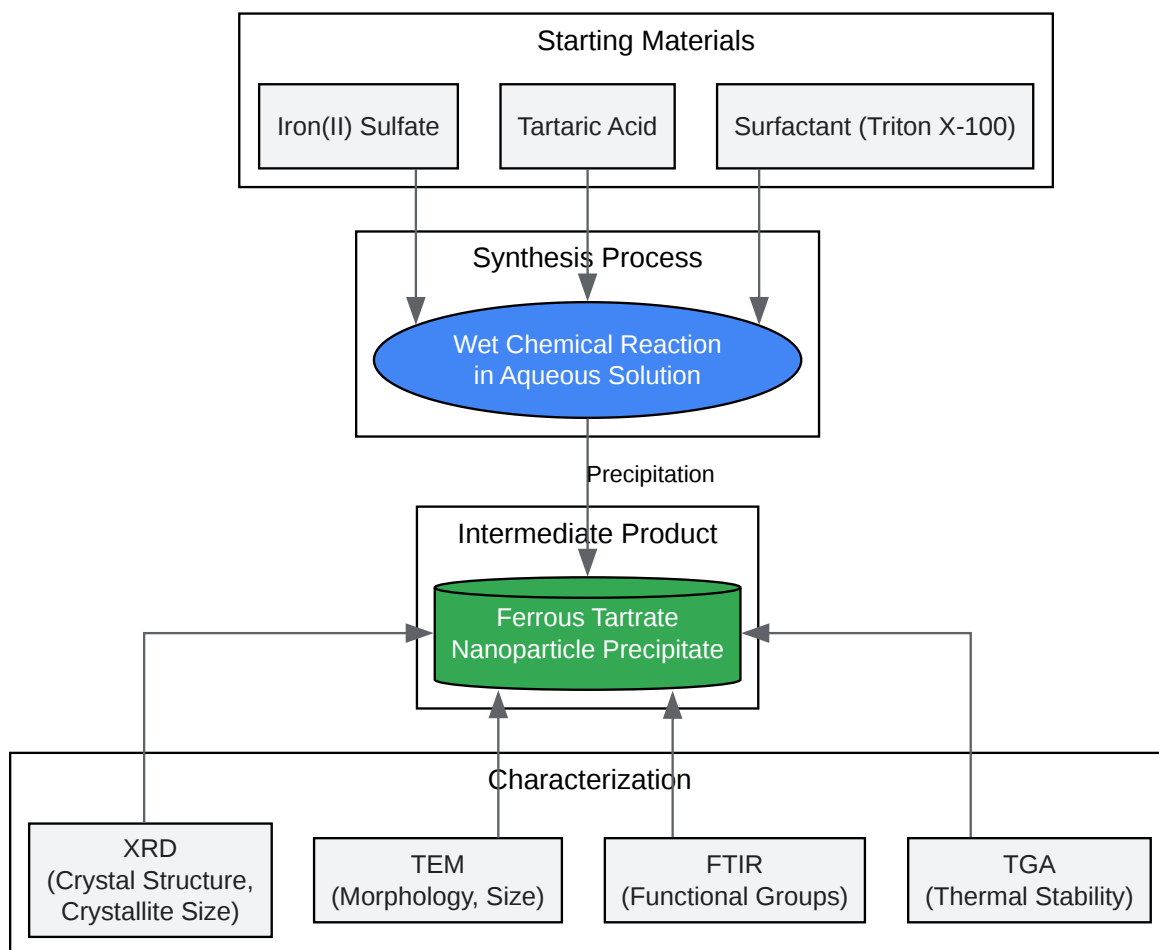
Protocol 2: Gel Growth of Ferrous Tartrate Single Crystals

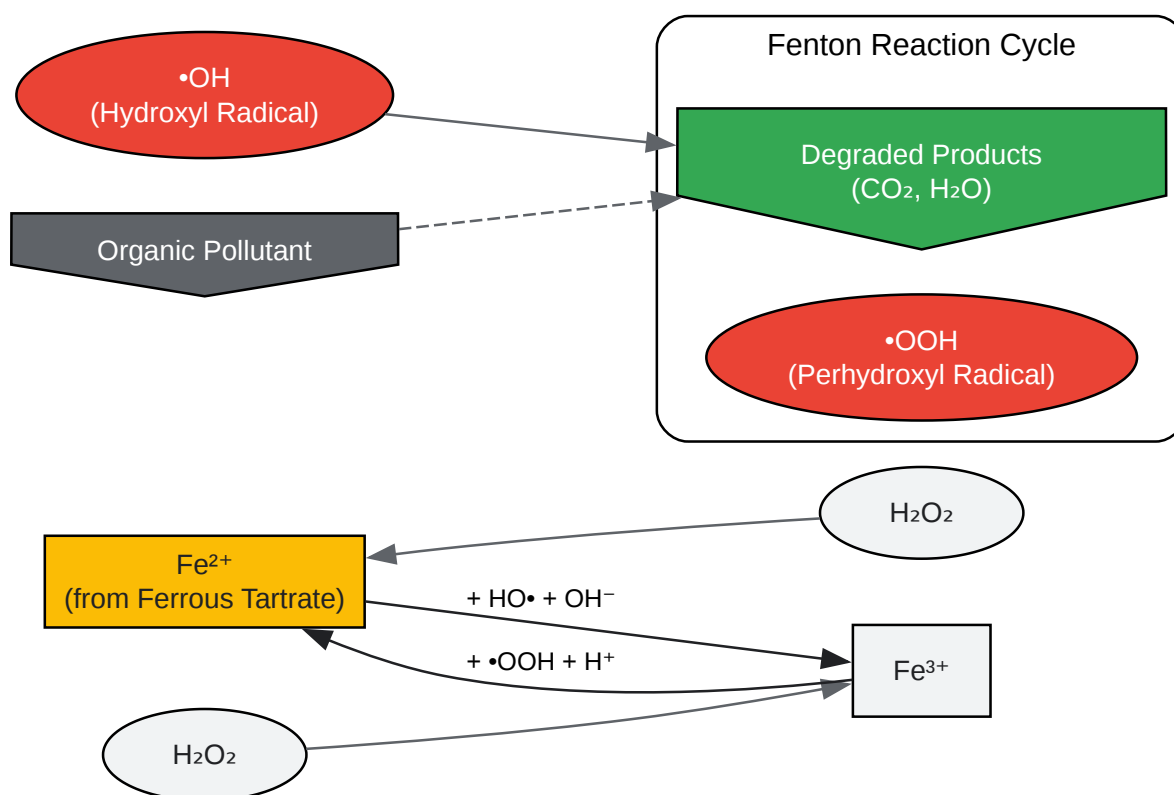
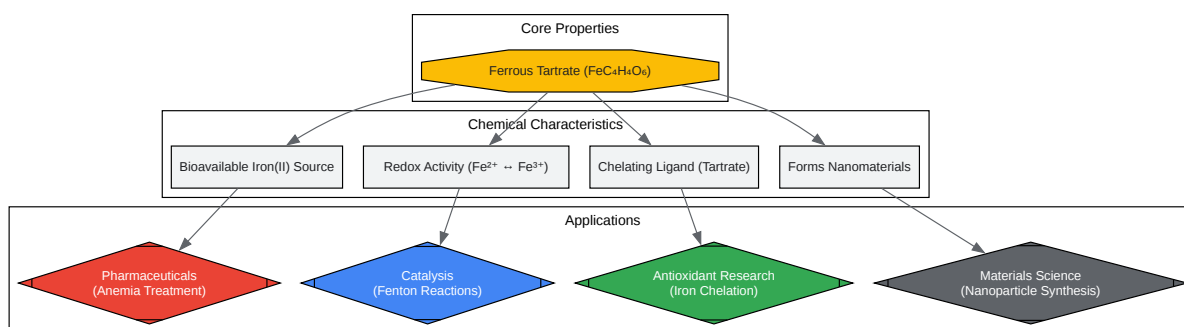
This protocol is based on the method described by Mathivanan and Haris (2013).[\[5\]](#)

- **Gel Preparation:** Prepare a silica gel by mixing sodium metasilicate solution with tartaric acid. The pH and density of the gel are critical parameters and must be optimized. Allow the gel to set in test tubes.
- **Reactant Addition:** After the gel has set, carefully pour an aqueous solution of iron(II) sulfate (the upper reactant) over the gel surface.

- Diffusion and Crystal Growth: The Fe^{2+} ions from the ferrous sulfate solution slowly diffuse into the gel matrix and react with the tartaric acid present in the gel.
- Reaction: The reaction $\text{FeSO}_4 + \text{C}_4\text{H}_6\text{O}_6 \rightarrow \text{FeC}_4\text{H}_4\text{O}_6 + \text{H}_2\text{SO}_4$ occurs slowly within the gel, leading to the nucleation and growth of single crystals over several days or weeks.[5]
- Harvesting: Once the crystals have grown to a suitable size, they are carefully harvested from the gel, washed with deionized water, and dried.
- Characterization: The grown crystals are characterized using techniques like EDAX, FTIR, and XRD.

Mandatory Visualizations





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